

Technical Guide: RO27-3225 Stability, Solubilization, and Storage[1][2]

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Compound of Interest

Compound Name: RO273225

Cat. No.: B1193567

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Version: 2.1 | Last Updated: October 2025 Target Audience: Researchers, Pharmacologists, and Lab Managers Compound Class: Selective Melanocortin-4 Receptor (MC4R) Agonist[1]

Executive Summary & Compound Profile

RO27-3225 (also referenced as RO 27-3225) is a potent, selective agonist of the Melanocortin-4 Receptor (MC4R), exhibiting high affinity ($EC_{50} \approx 1$ nM) and significant selectivity over MC3R. [1][2][3][4] Structurally, it is a peptide derivative (N-(1-oxobutyl)-L-histidyl-D-phenylalanyl-L-arginyl-L-tryptophyl-N2-methyl-glycinamide), often supplied as a trifluoroacetate (TFA) salt.[1][5]

Due to its peptidic nature and hydrophobic characteristics, RO27-3225 presents specific stability challenges—particularly regarding hydrolysis in aqueous solution and precipitation upon dilution.[1] This guide provides a self-validating framework for handling this compound to ensure experimental reproducibility.

Property	Specification
Chemical Name	N-Butyryl-His-D-Phe-Arg-Trp-Sar-NH ₂ (TFA salt)
Molecular Weight	~898.95 g/mol (Batch specific due to hydration/counter-ions)
Primary Target	MC4R (Agonist)
Physical State	Lyophilized Solid (White to off-white powder)
Solubility	DMSO (≥10 mg/mL), Ethanol (Sparingly soluble), Water (Poor)

Storage Protocols: Preserving Integrity

The degradation of RO27-3225 is driven by moisture absorption (hygroscopicity) and enzymatic degradation (if contaminated).[1] Adhere to the following tiered storage strategy.

Tier 1: Solid State (Long-Term)[1]

- Temperature: -20°C is mandatory.
- Environment: Store in a sealed vial within a secondary desiccated container.
- Shelf Life: ≥ 4 years if kept desiccated and frozen.[1]
- Thawing: Allow the vial to equilibrate to room temperature (approx. 30–45 mins) before opening. This prevents atmospheric moisture from condensing on the cold peptide, which causes hydrolysis.[1]

Tier 2: Solubilized Stock (Working Aliquots)[1]

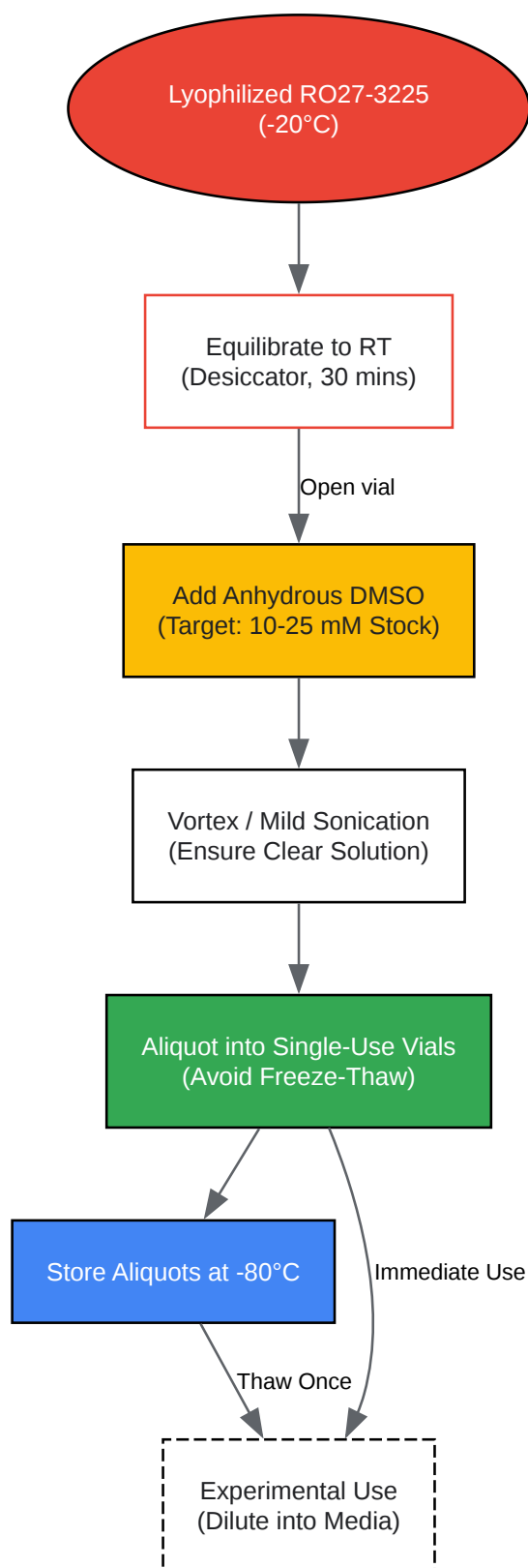
- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide).[1]
- Temperature: -80°C is preferred; -20°C is acceptable for < 1 month.
- Container: Light-protected (amber), screw-cap polypropylene or glass vials.

- Freeze-Thaw: Strictly Prohibited. Peptide bonds are susceptible to shearing and hydrolysis during phase changes.^[1] Aliquot immediately after dissolution.^[1]

Solubilization & Experimental Workflow

The most common failure mode with RO27-3225 is "crashing out" (precipitation) when the DMSO stock is added to cell culture media.^[1] The following workflow minimizes this risk.

Workflow Diagram: Optimal Solubilization



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Figure 1: Step-by-step solubilization workflow designed to prevent moisture contamination and repeated freeze-thaw degradation.

Protocol: Preparing a 10 mM Stock Solution

- Calculate: Determine the volume of DMSO required based on the batch-specific molecular weight (check the CoA, as TFA salt content varies).
 - Formula: $\text{Volume } (\mu\text{L}) = [\text{Mass (mg)} / \text{MW (g/mol)}] \times 100,000$.[\[1\]](#)
- Dissolve: Add high-grade anhydrous DMSO. Vortex for 30 seconds.[\[1\]](#) If particles persist, sonicate in a water bath for 2 minutes at room temperature.
- Inspect: The solution must be optically clear.
- Aliquot: Dispense into volumes suitable for one day's experiment (e.g., 10–50 μL).

Protocol: In Vivo Formulation (Intraperitoneal/Intravenous)

For animal studies, pure DMSO is toxic.[\[1\]](#) Use the "Step-Down" formulation method to maintain solubility while reducing solvent toxicity [\[1, 2\]](#).[\[1\]](#)

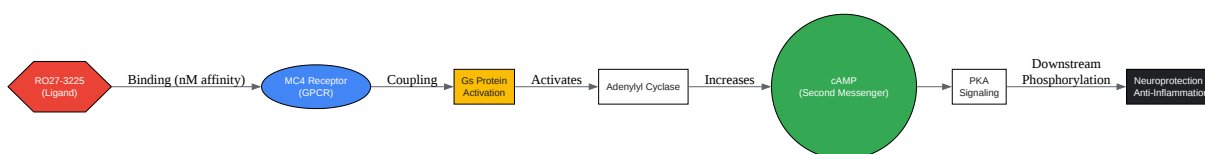
Component	Percentage (v/v)	Order of Addition	Function
1. DMSO Stock	10%	First	Solubilizes the hydrophobic peptide.
2. [1] PEG300	40%	Second	Co-solvent; prevents precipitation.
3. [1] Tween-80	5%	Third	Surfactant; stabilizes the suspension. [1]
4. Saline (0.9%)	45%	Fourth	Physiological carrier. [1]

Note: Add components slowly in the exact order listed, vortexing after each addition. A clear solution should be achieved (≥ 2.5 mg/mL).[\[1\]](#)[\[3\]](#)

Mechanism of Action & Biological Context[1][6]

Understanding the pathway is crucial for troubleshooting "activity" issues.[1] If RO27-3225 degrades, the downstream cAMP signal will fail.[1]

Pathway Diagram: MC4R Signaling[1][7][8]



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Figure 2: RO27-3225 activates the Gs-coupled MC4 receptor pathway, leading to cAMP accumulation.[1] Loss of cAMP signal in your assay often indicates compound degradation or precipitation.[1]

Troubleshooting & FAQs

Q1: My compound precipitates when I add the DMSO stock to cell culture media. Why?

A: This is the "solvent shock" effect.[1] RO27-3225 is hydrophobic.[1] When a high-concentration DMSO stock hits water, the local solubility drops instantly.[1]

- Fix: Do not add the stock directly to the dish. Prepare an intermediate dilution (e.g., 10x working concentration) in media containing 1-2% serum or BSA. Vortex this intermediate rapidly, then add it to your cells.[1] The protein (BSA/Serum) acts as a carrier to keep the peptide in solution.[1]

Q2: Can I store the aqueous solution (diluted in PBS) for use next week?

A: No. Aqueous solutions of RO27-3225 are unstable.^[1] The peptide bonds can hydrolyze, and the compound may adhere to plastic surfaces (adsorption) over time.^[1] Prepare aqueous dilutions immediately before use and discard the remainder.^[1]

Q3: The datasheet says "Batch Specific MW." Why can't I use the generic MW?

A: Peptide synthesis often results in trifluoroacetate (TFA) salts.^[1] The number of TFA counterions and water molecules varies by batch. Using the generic MW (approx. 898.^[1]^[6]⁹⁵) instead of the batch-specific MW (often higher) can result in concentration errors of 10–20%.^[1] Always check the label on the vial.^[1]

Q4: Is this compound light-sensitive?

A: While not classified as highly photosensitive like some fluorophores, peptides containing Tryptophan (Trp) residues—which RO27-3225 possesses—can undergo photo-oxidation over time.^[1] Store stocks in amber vials or wrapped in foil as a precaution.

References

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- Benoit, S.C., et al. (2000). "A novel selective melanocortin-4 receptor agonist reduces food intake in rats and mice without producing aversive consequences."^[1] *Journal of Neuroscience*, 20(9), 3442-3448.^[1]^[2]

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